

# A Technical Guide to Commercial 4-Methoxystyrene: Purity, Analysis, and Quality Control

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## Compound of Interest

Compound Name: **4-Methoxystyrene**

Cat. No.: **B147599**

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This technical guide provides an in-depth overview of the commercial sources, purity grades, and analytical methodologies for **4-Methoxystyrene** (also known as 4-vinylanisole). As a critical building block in organic synthesis and polymer chemistry, understanding the quality and specifications of commercially available **4-Methoxystyrene** is paramount for reproducible and reliable research and development.

## Commercial Sources and Purity Grades

**4-Methoxystyrene** is readily available from a variety of chemical suppliers, catering to a range of research and manufacturing needs. The compound is typically offered in several purity grades, with the most common being determined by Gas Chromatography (GC). Most commercial preparations are stabilized to prevent polymerization, with 4-tert-butylcatechol (TBC) being a frequently used inhibitor.

Below is a summary of major suppliers and the typical purity grades they offer for **4-Methoxystyrene** (CAS 637-69-4).

Supplier	Purity Grade	Analysis Method	Notes
Sigma-Aldrich (Merck)	≥97.5%	GC	-
97%	-	Synonym: 4-Vinylanisole	
TCI America	>98.0% <sup>[1]</sup>	GC	Stabilized with TBC <sup>[1]</sup>
Thermo Scientific Chemicals	96%	GC	Stabilized with 0.1% 4-tert-Butylcatechol
Apollo Scientific	98%	-	Stabilized with TBC
Henan Sunlake Enterprise Corp.	98% <sup>[2]</sup>	-	-
Chem-Impex International	98%	-	-

This table is a representative summary and may not be exhaustive. Researchers should always consult the supplier's specific product documentation and Certificate of Analysis for the most accurate and up-to-date information.

## Experimental Protocol: Purity Determination by Gas Chromatography (GC-FID)

The purity of **4-Methoxystyrene** is predominantly determined by Gas Chromatography with a Flame Ionization Detector (GC-FID). While specific parameters may vary slightly between laboratories and instrumentation, the following protocol outlines a typical methodology for this analysis, based on standard practices for analyzing styrene and its derivatives.<sup>[3][4][5]</sup>

**Objective:** To determine the purity of a **4-Methoxystyrene** sample and identify any potential impurities.

**Principle:** The sample is vaporized and injected into a capillary column. The components of the sample are separated based on their boiling points and interaction with the stationary phase. The separated components are then detected by a Flame Ionization Detector (FID), and the resulting peak areas are used to calculate the percentage purity.

## Instrumentation and Reagents:

- Gas Chromatograph: Equipped with a split/splitless injector and a Flame Ionization Detector (FID).
- Column: A capillary column suitable for the analysis of aromatic compounds, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium or Nitrogen, high purity.
- Gases for FID: Hydrogen and Air, high purity.
- Syringe: 10 µL GC syringe.
- Vials: 2 mL autosampler vials with septa.
- Solvent: Dichloromethane or a suitable high-purity solvent.
- **4-Methoxystyrene Standard:** A certified reference material of known purity.

## Chromatographic Conditions (Typical):

Parameter	Value
Injector Temperature	250 °C
Detector Temperature	280 °C
Oven Temperature Program	Initial temperature of 80 °C, hold for 2 minutes, ramp at 10 °C/min to 250 °C, hold for 5 minutes.
Carrier Gas Flow Rate	1.0 mL/min (constant flow)
Split Ratio	50:1
Injection Volume	1 µL

## Procedure:

- Standard Preparation: Prepare a standard solution of **4-Methoxystyrene** in the chosen solvent at a concentration of approximately 1 mg/mL.
- Sample Preparation: Prepare a sample solution of the **4-Methoxystyrene** to be analyzed at the same concentration as the standard solution.
- Injection: Inject the standard and sample solutions into the GC system.
- Data Acquisition: Record the chromatograms for both the standard and the sample.
- Data Analysis:
  - Identify the peak corresponding to **4-Methoxystyrene** in the chromatograms based on its retention time, confirmed by the injection of the standard.
  - Integrate the peak areas of all components in the chromatogram.
  - Calculate the purity of the **4-Methoxystyrene** sample using the area percent method:  
$$\text{Purity (\%)} = (\text{Area of 4-Methoxystyrene Peak} / \text{Total Area of all Peaks}) \times 100$$

## Quality Control Workflow for **4-Methoxystyrene**

The following diagram illustrates a typical quality control (QC) workflow for a commercial chemical reagent like **4-Methoxystyrene**, from receipt of the raw material to the final product release.

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Caption: Quality Control Workflow for **4-Methoxystyrene**.

This guide provides a foundational understanding of the commercial landscape and quality assessment of **4-Methoxystyrene**. For critical applications, it is imperative to obtain lot-specific data from the supplier and, if necessary, perform independent verification of purity and identity.

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## References

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